

Rengynic Acid: A Review of Existing Research and Future Directions

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Compound of Interest

Compound Name: *Rengynic acid*

Cat. No.: *B1148310*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rengynic acid, a novel natural product isolated from the seeds of *Forsythia suspensa* (Thunb.) Vahl, has emerged as a compound of interest due to its potential antiviral properties.[1][2] This technical guide provides a comprehensive review of the currently available scientific literature on **Rengynic acid**, including its discovery, chemical properties, and reported biological activity. It also delves into the broader pharmacological context of *Forsythia suspensa*, a plant with a long history in traditional medicine for treating inflammatory and infectious diseases.[1][2]

While research on **Rengynic acid** is still in its nascent stages, this document aims to consolidate the existing knowledge to aid researchers, scientists, and drug development professionals in their understanding of this compound and to highlight areas for future investigation. It is important to note that the available literature on **Rengynic acid** is limited, with in-depth experimental protocols and detailed mechanistic studies yet to be widely published.

Discovery and Chemical Properties

Rengynic acid was first identified as a new chemical entity isolated from the seeds of *Forsythia suspensa*. [1] Its structure was elucidated using spectroscopic methods (IR, MS, ¹H-

NMR, ¹³C-NMR) and it was trivially named **Rengynic acid**. The chemical structure is 2-(1,4-dihydroxy cyclohexanyl)-acetic acid.

Table 1: Chemical and Physical Properties of **Rengynic Acid**

Property	Value
IUPAC Name	2-(1,4-dihydroxycyclohexyl)acetic acid
Molecular Formula	C8H14O4
Molecular Weight	174.19 g/mol
CAS Number	517883-38-4

Biological Activity and Existing Research

The primary biological activity reported for **Rengynic acid** is its antiviral effect against the Respiratory Syncytial Virus (RSV). A study by Zhang et al. (2002) first described this potent antiviral activity in vitro, as assessed by cell morphology methods.

In a related study, an active component designated as "LC-4," also isolated from *Forsythia suspensa*, demonstrated significant anti-RSV activity. While it is not definitively confirmed that LC-4 is identical to **Rengynic acid**, the findings provide valuable quantitative data and a glimpse into the potential efficacy of compounds from this plant against RSV.

Table 2: In Vitro Anti-RSV Activity of LC-4 from *Forsythia suspensa*

Parameter	Value
Medium Cytotoxicity (CC50)	25.4 µg/mL
Medium Effective Concentration (EC50)	2.11 µg/mL
Therapeutic Index (TI)	12.04

Data from a study on the active component LC-4, which may or may not be **Rengynic acid**.

The study on LC-4 also indicated that the compound exhibited a significant inhibitory effect on RSV replication when added at various time points (2, 4, 6, and 8 hours) after infection. Furthermore, pre-treatment of cells with LC-4 at concentrations between 3.91 µg/mL and 31.25 µg/mL, two hours before infection, resulted in a significant reduction in the cytopathic effect caused by the virus.

Experimental Protocols

Detailed experimental protocols for the anti-RSV testing of **Rengynic acid** are not available in the public domain. However, based on the abstract concerning the active component LC-4, the following methodologies were employed:

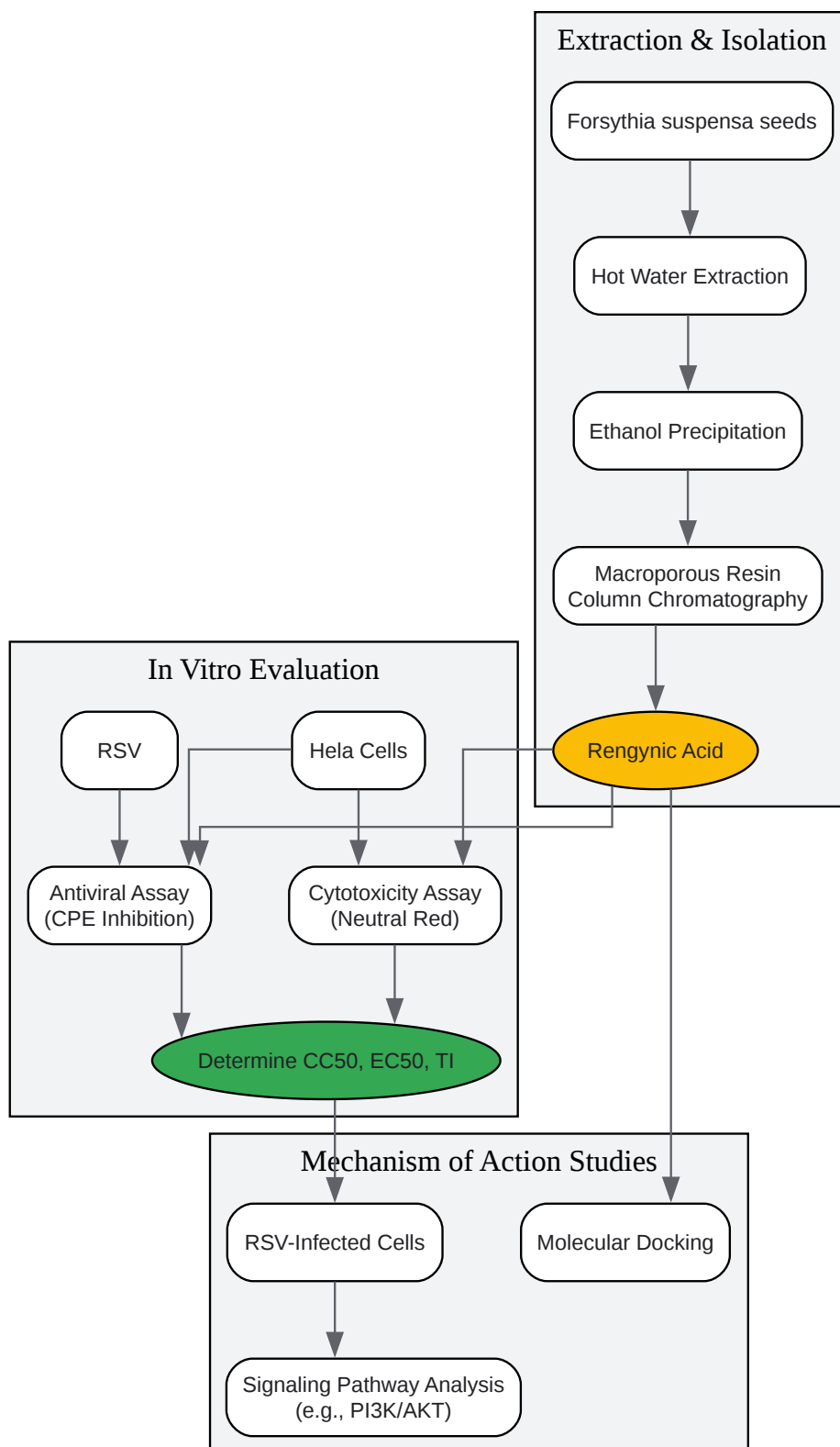
- **Extraction and Isolation:** Hot water extraction from *Forsythia suspensa*, followed by ethanol precipitation and purification using macroporous adsorptive resins column chromatography.
- **Cytotoxicity Assay:** The Neutral Red assay was used to determine the cytotoxicity of the compound on Hela cells.
- **Antiviral Activity Assay:** The cytopathic effect (CPE) inhibition assay was utilized to evaluate the antiviral efficacy of the compound against RSV in Hela cells. Ribavirin was used as a positive control.

Signaling Pathways and Mechanism of Action

The precise molecular mechanism of action and the signaling pathways modulated by **Rengynic acid** in its antiviral activity against RSV have not been elucidated in the available literature. Research on other constituents of *Forsythia suspensa* leaves, such as phillyrin and rosmarinic acid, suggests that the anti-RSV effects of compounds from this plant may involve the inhibition of the PI3K/AKT signaling pathway. This provides a potential avenue for future investigation into the mechanistic underpinnings of **Rengynic acid**'s effects.

Experimental Workflow

The following diagram illustrates a general workflow for the screening and evaluation of natural products for antiviral activity, based on the methodologies described for the LC-4 component from *Forsythia suspensa*.



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References

- 1. A new compound from Forsythia suspensa (Thunb.) Vahl with antiviral effect on RSV - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A New Compound from Forsythia suspensa (Thunb.) Vahl with Antiviral Effect on RSV | Semantic Scholar [semanticscholar.org]
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